

Assessing the Accuracy of TMPA Precipitation Estimates Across Diverse Climatic Zones

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Compound of Interest

Compound Name: *TMPA*

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A Comparative Guide for Researchers and Scientists

The Tropical Rainfall Measuring Mission (TRMM) Multi-satellite Precipitation Analysis (**TMPA**) has been a widely utilized dataset for quasi-global precipitation estimation. For researchers, scientists, and professionals in drug development who may rely on environmental data, understanding the accuracy of such precipitation products is crucial. This guide provides an objective comparison of **TMPA**'s performance across different climatic zones, supported by experimental data from various validation studies.

Performance Metrics: A Quantitative Comparison

The accuracy of **TMPA** products, primarily the 3-hourly 3B42 and the monthly 3B43, has been evaluated globally by comparing them against ground-based rain gauge data. The performance is typically assessed using statistical metrics such as the Correlation Coefficient (CC), Bias, and Root Mean Square Error (RMSE). The following table summarizes the performance of **TMPA** in various climatic zones based on a synthesis of multiple validation studies.

Climatic Zone	Region of Study	TMPA Product	Correlation Coefficient (CC)	Bias (mm/month or %)	Root Mean Square Error (RMSE) (mm/month)	Key Findings & Citations
Tropical / Humid	Humid Basin, South China	3B42V7	-	-	9.2	Outperformed by its successor, IMERG, but still provides reliable precipitation data. [1]
Andean-Amazon Basins	3B42V7	Improved over V6	Reduced by 30-95% in hydrological modeling	-	Version 7 shows significant improvement in bias and representation of rainfall distribution over Version 6. [2]	
Colombia	3B43V7	Good in lowlands	≥4.69% (overestimation in Andes)	≥83.59 (Andes)	Good performance in low-lying plains, but significant overestima	

tion in the
Andes and
underestim
ation in the
extremely
wet Pacific
region.[3]

IMERG
generally
exhibits
superior
performanc
e. TMPA
shows
coherence
with light
rain events
but
underestim
ates
moderate
to heavy
precipitatio
n.[4]

Arid /
Semi-Arid

El-Qaa
Plain, Sinai
(Arid)

TMPA (0.1°
& 0.25°)

Weak

Underestim
ation in
moderate/h
eavy
events

-

Caspian
Sea
Region

3B42 &
3B43

0.21
(3B42),
Higher for
3B43

-0.21
(3B42),
0.07
(3B43)

High (80%
for 3B42),
55% for
3B43

3B43
performs
significantl
y better
than 3B42,
but both
can be
unreliable,
overestima
ting small
and
underestim
ating large

rainfall
amounts.
[\[2\]](#)

Temperate	Contiguous United States (CONUS)	3B42V7	-	Hit bias in winter is a source of error	-	Performance is generally better in the eastern CONUS than in the mountainous west. IMERG shows clear improvement over TMPA, especially in reducing missed precipitation. [5]
	Cold / Mountainous	Kyrgyzstan (High Latitude, Complex Orography)	3B43	0.36 - 0.88	Negative (underestimation of high precipitation)	-
						Performs reasonably well over plains and orographic regions, except near large water bodies. Systematic underestimation of high

precipitation is noted.

[6]

Central Andes	TMPA	Increases with temporal aggregation	Large biases in daily estimates	-	Well assesses the occurrence of strong events but underestimates their intensity. High false alarm ratio in some areas.[7]
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Tibetan Plateau	3B42V6	Higher than PERSIANN and TMPART	Lowest among compared products	Lower than PERSIANN and TMPART	Generally better performance than some other satellite products, likely due to correction against monthly gauge observations.[8]
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Experimental Protocols

The validation of **TMPA** precipitation products against ground-based rain gauge data involves a standardized set of methodologies to ensure accurate and comparable results.

1. Data Acquisition:

- **TMPA Data:** The specific **TMPA** product (e.g., 3B42V7, 3B43V7) is downloaded from the NASA Goddard Earth Sciences Data and Information Services Center (GES DISC). These products typically have a spatial resolution of $0.25^{\circ} \times 0.25^{\circ}$.
- **Rain Gauge Data:** Ground-based precipitation data are obtained from national meteorological agencies or global datasets like the Global Historical Climatology Network (GHCN). These provide point measurements of rainfall.

2. Spatio-temporal Matching:

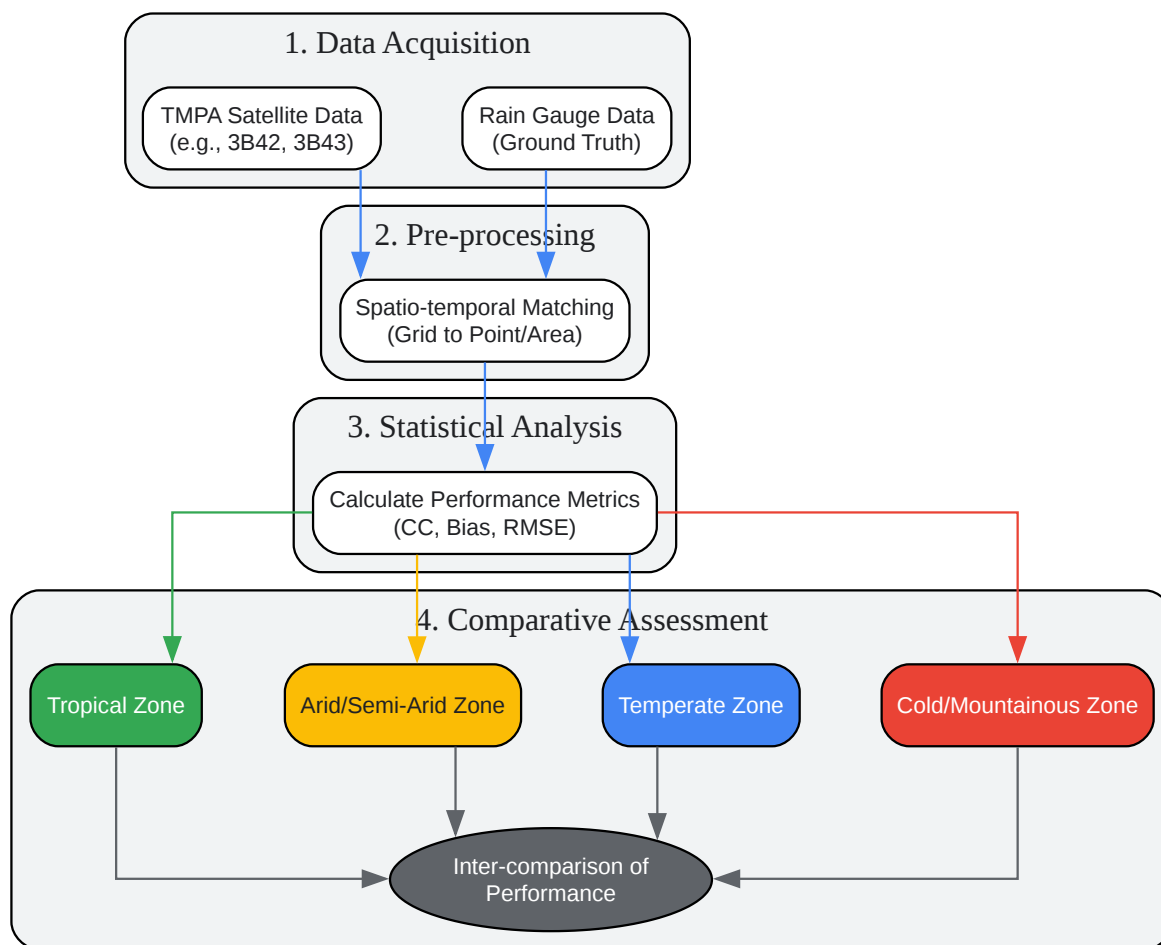
- To compare the gridded satellite data with point-based gauge data, a common spatial and temporal scale is established.
- **Spatial Matching:** A common approach is to average the data from all rain gauges within a single $0.25^{\circ} \times 0.25^{\circ}$ **TMPA** grid cell. Alternatively, a single gauge is used if it is the only one within a grid cell.
- **Temporal Matching:** The rain gauge data, often recorded at daily or sub-daily intervals, is aggregated to match the temporal resolution of the **TMPA** product being evaluated (e.g., 3-hourly for 3B42, monthly for 3B43).

3. Statistical Evaluation:

- Several statistical metrics are employed to quantify the agreement and error between the **TMPA** estimates and the rain gauge observations.
 - **Correlation Coefficient (CC):** Measures the linear relationship between the satellite and gauge data. A value closer to 1 indicates a strong positive correlation.
 - **Bias:** Indicates the systematic overestimation (positive bias) or underestimation (negative bias) of the satellite product compared to the gauge data.
 - **Root Mean Square Error (RMSE):** Represents the standard deviation of the differences between satellite estimates and gauge observations, providing a measure of the magnitude of the error.

Visualizing the Assessment Workflow

The logical flow of assessing **TMPA** accuracy across different climatic zones can be visualized as a structured workflow, from data collection to comparative analysis.



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Caption: Workflow for **TMPA** accuracy assessment.

In conclusion, while **TMPA** has been a valuable resource for precipitation data, its accuracy varies significantly across different climatic zones. Generally, it performs better in tropical and humid regions with well-defined rainfall patterns. In contrast, its performance can be less

reliable in arid, semi-arid, and complex mountainous terrains, often exhibiting biases in estimating both light and heavy precipitation events. For applications requiring high precision, it is advisable to consider these regional performance characteristics and, where available, utilize more recent satellite precipitation products like the Global Precipitation Measurement (GPM) Integrated Multi-satellite Retrievals for GPM (IMERG), which has shown improvements over **TMPA**.

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